VERTOSINE: An In-depth Technical Guide to its Environmental Fate and Persistence

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Compound of Interest

Compound Name:	*VERTOSINE*
CAS No.:	*68738-99-8*
Cat. No.:	*B1617586*

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Abstract

VERTOSINE, a fragrance ingredient identified as Methyl 2-{[(1E)-(2,4-dimethylcyclohex-3-en-1-yl)methylene]amino}benzoate (CAS No. 68738-99-8), is a Schiff base used in a variety of consumer products.[1][2][3][4] This technical guide provides a comprehensive overview of the environmental fate and persistence of **VERTOSINE**, compiling available experimental data and utilizing Quantitative Structure-Activity Relationship (QSAR) modeling to address data gaps. The information presented herein is intended to support environmental risk assessments and guide sustainable development practices within the fragrance and consumer product industries. Key environmental parameters including biodegradability, soil adsorption, bioaccumulation potential, and abiotic degradation pathways such as hydrolysis and atmospheric oxidation are discussed in detail.

Chemical Identity and Physicochemical Properties

VERTOSINE is a perfumery component with a chemical structure belonging to the Schiff base class.[1] Its fundamental physicochemical properties are crucial for understanding its

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environmental behavior.

Property	Value	Source
Chemical Name	Methyl 2-{[(1E)-(2,4-dimethylcyclohex-3-en-1-yl)methylene]amino}benzoate	[1]
CAS Number	68738-99-8	[1]
Molecular Formula	C17H21NO2	[1]
Molecular Weight	271.39 g/mol	[1]
Appearance	Yellow to orange liquid to crystalline	[1]
Boiling Point	355 °C	[1]
Flash Point	> 100 °C	[1]

Environmental Fate and Persistence

The environmental fate of a chemical is determined by a combination of transport and transformation processes. For **VERTOSINE**, these processes dictate its distribution in various environmental compartments and its overall persistence.

Biodegradation

Biodegradation is a key process for the removal of organic substances from the environment. The available data for **VERTOSINE** indicates partial biodegradability.

Endpoint	Result	Method	Source
Biodegradability	55.0% (partly)	Not Specified	[1]

This result suggests that **VERTOSINE** is not readily biodegradable under standard screening test conditions, which typically require degradation of >60% or >70% to be classified as "readily biodegradable." This indicates a potential for persistence in the environment.

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Environmental Distribution and Mobility (QSAR Estimated)

Due to the lack of experimental data, the following parameters related to environmental distribution and mobility have been estimated using the US EPA's EPI Suite™ Quantitative Structure-Activity Relationship (QSAR) models.

Parameter	Predicted Value	Model
Soil Adsorption Coefficient (Log Koc)	4.35	KOCWIN™
Fugacity (Water)	1.94e-007 Pa m³/mol	HENRYWIN™
Fugacity (Soil)	1.94e-007 Pa m³/mol	HENRYWIN™
Fugacity (Sediment)	1.94e-007 Pa m³/mol	HENRYWIN™

The high estimated Log Koc value suggests that **VERTOSINE** is likely to have low mobility in soil and will tend to adsorb to organic matter in soil and sediment.

Bioaccumulation Potential (QSAR Estimated)

The potential for a substance to accumulate in living organisms is a critical aspect of its environmental risk profile.

Parameter	Predicted Value	Model
Bioconcentration Factor (BCF)	289.4 L/kg	BCFBAF™
Log BCF	2.46	BCFBAF™

The estimated BCF value is below the typical threshold for significant bioaccumulation concern (BCF > 2000). However, it indicates a moderate potential for bioaccumulation in aquatic organisms.

Abiotic Degradation

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Abiotic processes, including hydrolysis and atmospheric oxidation, can also contribute to the degradation of **VERTOSINE** in the environment.

Parameter	Predicted Half-life	Model
Hydrolysis Half-life	Stable	HYDROWIN™

The HYDROWIN™ model predicts that **VERTOSINE**, as a Schiff base, is stable to hydrolysis. It is important to note that this prediction is for abiotic hydrolysis and does not account for potential enzyme-mediated hydrolysis in biological systems.

Parameter	Predicted Half-life	Model
Atmospheric Oxidation Half-life	0.146 days (3.5 hours)	AOPWIN™

The AOPWIN™ model predicts a rapid degradation of **VERTOSINE** in the atmosphere via reaction with hydroxyl radicals, with a half-life of approximately 3.5 hours. This suggests that atmospheric transport over long distances is unlikely.

Experimental Protocols

Detailed experimental protocols are essential for the accurate assessment and comparison of environmental fate data. The following sections describe the general methodologies for key experiments, based on internationally recognized guidelines.

Biodegradability Testing

Ready biodegradability is typically assessed using one of the OECD 301 series of tests. A common method is the OECD 301F (Manometric Respirometry Test).

Principle: A solution or suspension of the test substance in a mineral medium is inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge) and incubated under aerobic conditions in the dark or diffuse light. The consumption of oxygen is measured by a manometric device for 28 days. The percentage biodegradation is calculated as the ratio of oxygen consumed by the chemical to its theoretical oxygen demand (ThOD).

Key Parameters:

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- Test duration: 28 days
- Inoculum: Activated sludge from a sewage treatment plant.
- Test substance concentration: Typically 100 mg/L.
- Temperature: 20 ± 1 °C
- Pass level: ≥ 60% of ThOD within a 10-day window.

Soil Adsorption/Desorption (Koc Determination)

The soil organic carbon-water partitioning coefficient (Koc) is a key parameter for predicting the mobility of substances in soil. The OECD Guideline 121 (Estimation of the Adsorption Coefficient (Koc) on Soil and on Sewage Sludge using High Performance Liquid Chromatography (HPLC)) is a widely used method.

Principle: The retention time of the test substance on a stationary phase with bonded n-octadecylsilane is measured. The stationary phase mimics the organic carbon in soil. A set of reference chemicals with known Koc values is used to create a calibration curve of log k (retention factor) versus log Koc. The log Koc of the test substance is then determined from its retention time using this calibration curve.

Bioaccumulation Testing

The bioconcentration factor (BCF) is typically determined according to the OECD Guideline 305 (Bioaccumulation in Fish: Aqueous and Dietary Exposure).

Principle: Fish are exposed to the test substance at a constant concentration in water (aqueous exposure) or in their diet (dietary exposure). The concentration of the test substance in the fish tissue and in the water (or diet) is measured over time until a steady state is reached. The BCF is calculated as the ratio of the concentration in the fish to the concentration in the water at steady state. A depuration phase, where fish are transferred to clean water, is also conducted to determine the elimination rate constant.

QSAR Modeling Methodology: EPI Suite™

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The U.S. Environmental Protection Agency's (EPA) Estimation Programs Interface (EPI) Suite™ was used to generate estimates for **VERTOSINE**'s environmental fate properties where experimental data were unavailable.[5][6][7][8] EPI Suite™ is a suite of peer-reviewed QSAR models that predict physicochemical and environmental fate properties based on a chemical's structure.[5] The SMILES (Simplified Molecular Input Line Entry System) notation for **VERTOSINE** (CC1=C(C)C=C(C/N=C/C2=CC=CC=C2C(=O)OC)CC1) was used as the input for the models.

- KOCWIN™: Estimates the soil adsorption coefficient (Koc) using a molecular connectivity index (MCI) method and a log Kow-based method.[5]
- BCFBAF™: Calculates the bioconcentration factor (BCF) using both a log Kow-based regression method and a mechanistic model that considers factors like metabolism.[5]
- HYDROWIN™: Predicts the abiotic hydrolysis rate constant for specific chemical classes. For Schiff bases, it provides a qualitative assessment of stability.[5]
- AOPWIN™: Estimates the rate constant for the gas-phase reaction between a chemical and hydroxyl (OH) radicals in the atmosphere, from which an atmospheric half-life is calculated.[5]

It is crucial to recognize that QSAR predictions are estimations and should be used for screening-level assessments in the absence of reliable experimental data.

Visualizations

Environmental Fate and Transport Pathway of VERTOSINE

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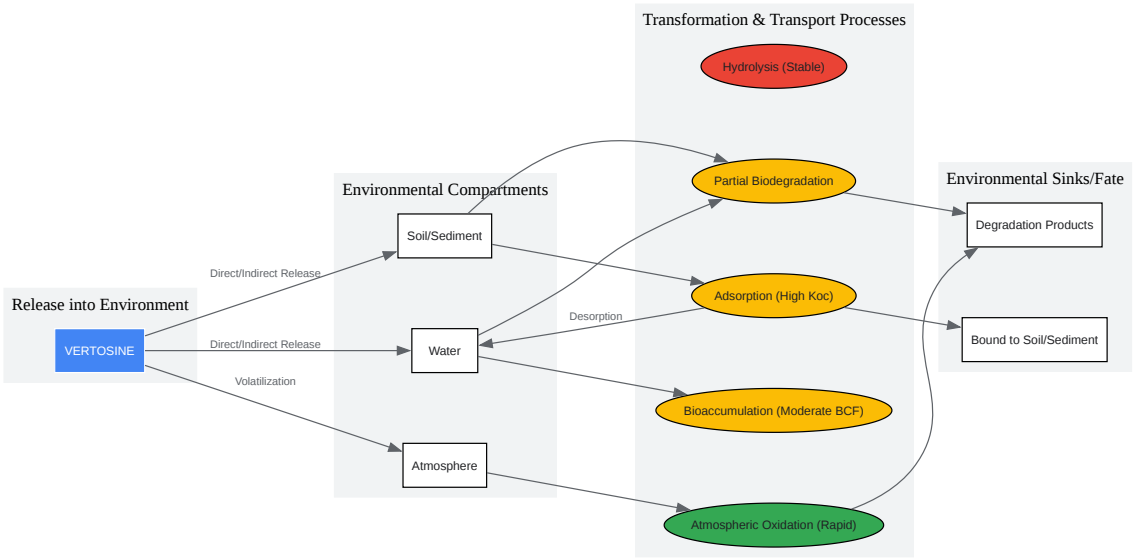

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Caption: Environmental fate and transport pathways of **VERTOSINE**.

Workflow for Environmental Risk Assessment of VERTOSINE

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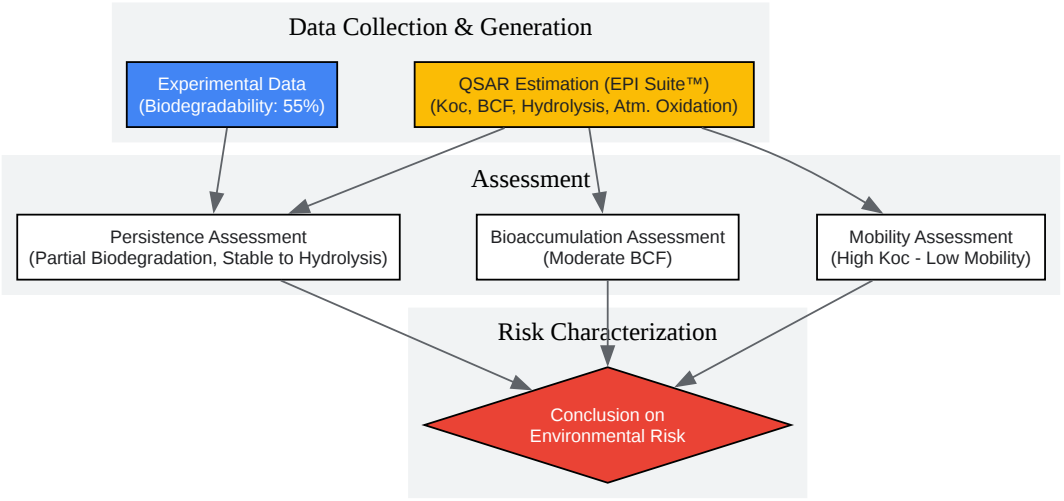

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Caption: Workflow for the environmental risk assessment of **VERTOSINE**.

Conclusion

This technical guide provides a consolidated overview of the environmental fate and persistence of **VERTOSINE**. The available experimental data indicates that **VERTOSINE** is partially biodegradable, suggesting it may not be readily removed from the environment through microbial action alone. QSAR estimations predict a high potential for adsorption to soil and sediment, low mobility, a moderate potential for bioaccumulation in aquatic organisms, and rapid degradation in the atmosphere. The substance is predicted to be stable to abiotic hydrolysis.

For a more definitive environmental risk assessment, further experimental studies are recommended to determine the precise rates of biodegradation under various environmental

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conditions (e.g., in soil and water), to confirm the soil adsorption coefficient, and to measure the bioconcentration factor in fish. Such data would reduce the uncertainty associated with the current QSAR-based assessment and allow for a more robust characterization of the potential environmental impact of **VERTOSINE**.

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- To cite this document: BenchChem. [VERTOSINE: An In-depth Technical Guide to its Environmental Fate and Persistence]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1617586/docs#vertosine-an-in-depth-technical-guide-to-its-environmental-fate-and-persistence]

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